

# 4-Bromobenzylamine chemical properties and structure

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## Compound of Interest

Compound Name: 4-Bromobenzylamine

Cat. No.: B181089

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An In-depth Technical Guide to **4-Bromobenzylamine**: Chemical Properties and Structure

## Abstract

This technical guide provides a comprehensive overview of the chemical properties, structure, and reactivity of **4-Bromobenzylamine** (CAS No. 3959-07-7). It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document details the physicochemical properties, structural identifiers, and experimental protocols for the synthesis and characterization of **4-Bromobenzylamine**. Furthermore, it includes visualizations of its chemical structure information and a representative synthetic workflow.

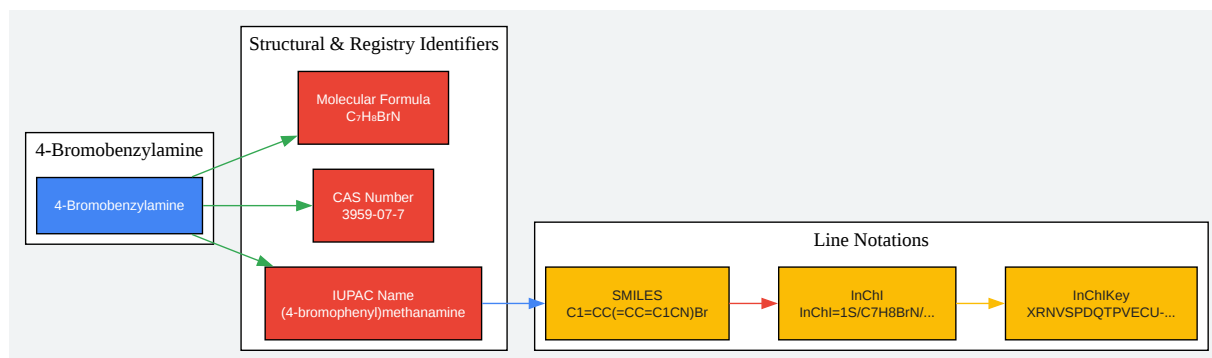
## Chemical Structure and Identifiers

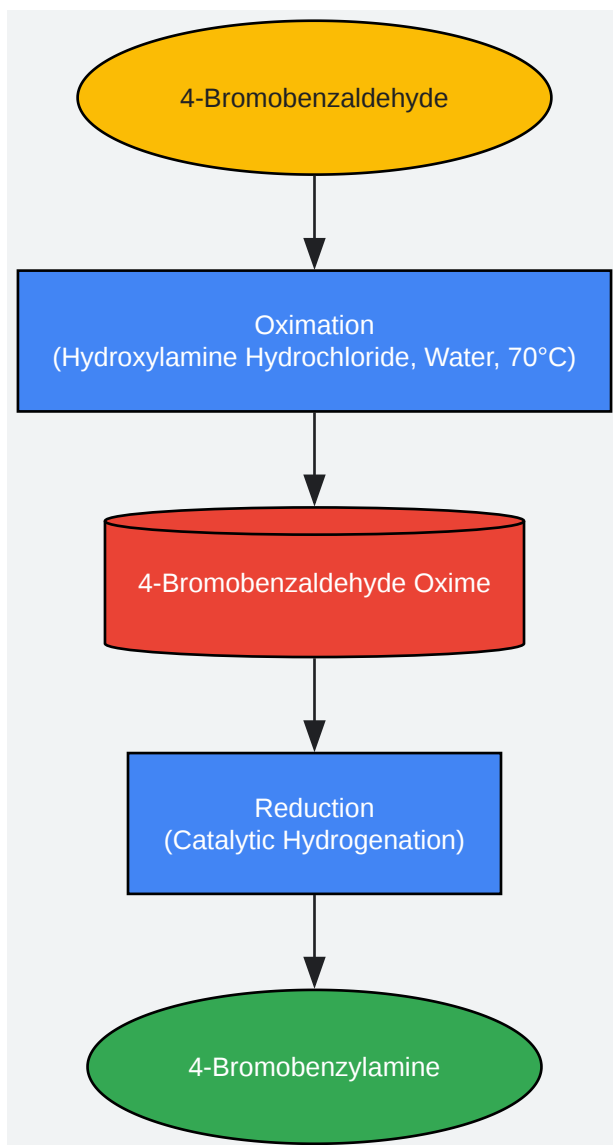
**4-Bromobenzylamine** is a halogenated aromatic amine that serves as a versatile intermediate in organic synthesis.<sup>[1]</sup> Its structure consists of a benzylamine core with a bromine atom substituted at the para (4) position of the benzene ring. This dual functionality, with a nucleophilic primary amine group and a reactive aryl bromide, makes it a valuable building block for a wide range of more complex molecules.<sup>[1]</sup>

The key structural identifiers for **4-Bromobenzylamine** are summarized below:

- IUPAC Name: (4-bromophenyl)methanamine<sup>[2]</sup>

- CAS Number: 3959-07-7[2][3]
- Molecular Formula: C<sub>7</sub>H<sub>8</sub>BrN[2][3]
- SMILES: C1=CC(=CC=C1CN)Br[2]
- InChI: InChI=1S/C7H8BrN/c8-7-3-1-6(5-9)2-4-7/h1-4H,5,9H2[2]
- InChIKey: XRVSPDQTPVECU-UHFFFAOYSA-N[2]





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## References

- 1. 4-Bromobenzylamine | 3959-07-7 | Benchchem [[benchchem.com](https://benchchem.com)]
- 2. 4-Bromobenzylamine | C7H8BrN | CID 77571 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]

- 3. nbinno.com [nbinno.com]
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